

A Comparative Guide to the Physical Properties of Heptanol Isomers

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Compound of Interest

Compound Name: 3-Ethyl-3-heptanol

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is paramount for predicting their behavior in various systems. This guide provides a detailed comparison of the physical properties of several isomers of heptanol, a seven-carbon alcohol. The data presented is supported by established experimental protocols, offering a reliable reference for laboratory and developmental applications.

Isomers of Heptanol

Heptanol ($C_7H_{16}O$) exists in numerous structural and stereoisomeric forms. The position of the hydroxyl (-OH) group along the carbon chain and the branching of the chain itself lead to a wide array of isomers with distinct physical characteristics. This guide focuses on the straight-chain isomers (1-heptanol, 2-heptanol, 3-heptanol, and 4-heptanol) and provides available data for some branched-chain isomers for a broader comparative context. 3-Heptanol is a chiral molecule and exists as two enantiomers, (R)-3-heptanol and (S)-3-heptanol.

Comparison of Physical Properties

The following table summarizes the key physical properties of various heptanol isomers. These properties are critical in determining the applications of each isomer, from their use as solvents to their role as intermediates in chemical synthesis.

Isomer	Structure	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)	Solubility in Water (g/100mL)
1-Heptanol	$\text{CH}_3(\text{CH}_2)_5\text{CH}_2\text{OH}$	175-176	-36	0.822	0.1
2-Heptanol	$\text{CH}_3(\text{CH}_2)_4\text{CH}(\text{OH})\text{CH}_3$	160-162	-30	0.817	0.327
3-Heptanol	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{OH})\text{CH}_2\text{CH}_3$	156-157	-70	0.821	Soluble
(R)-3-Heptanol	$\text{CH}_3(\text{CH}_2)_3\text{C}^{\text{--}}\text{INVALID-LINK--CH}_2\text{CH}_3$	156-157	-	-	-
(S)-3-Heptanol	$\text{CH}_3(\text{CH}_2)_3\text{C}^{\text{--}}\text{INVALID-LINK--CH}_2\text{CH}_3$	156-157	-	-	-
4-Heptanol	$\text{CH}_3(\text{CH}_2)_2\text{CH}(\text{OH})(\text{CH}_2)_2\text{CH}_3$	155	-41.5	0.810	0.53 (at 25°C)

Experimental Protocols

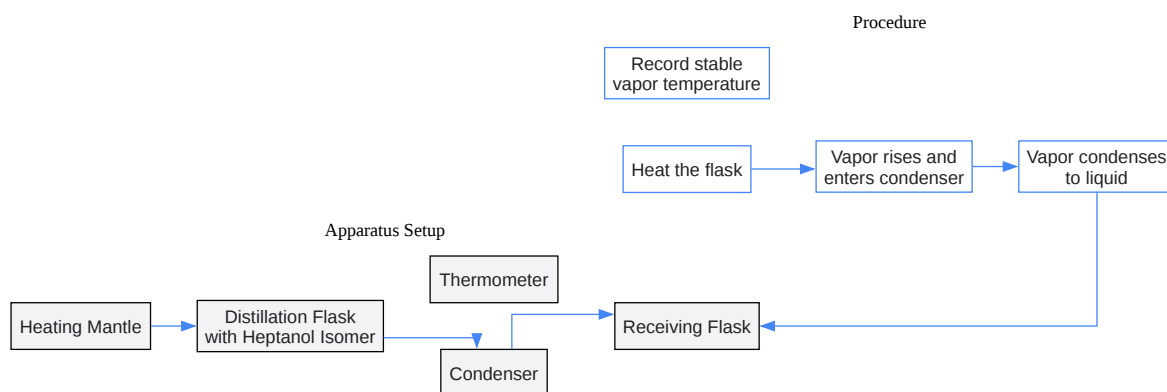
The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard experimental methodologies used to obtain the data presented in this guide.

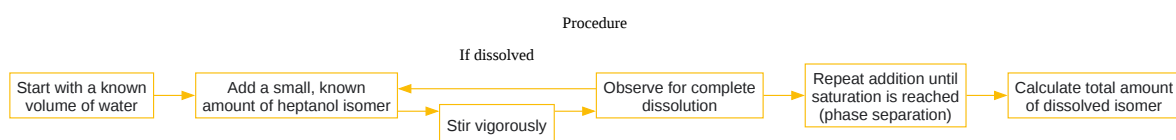
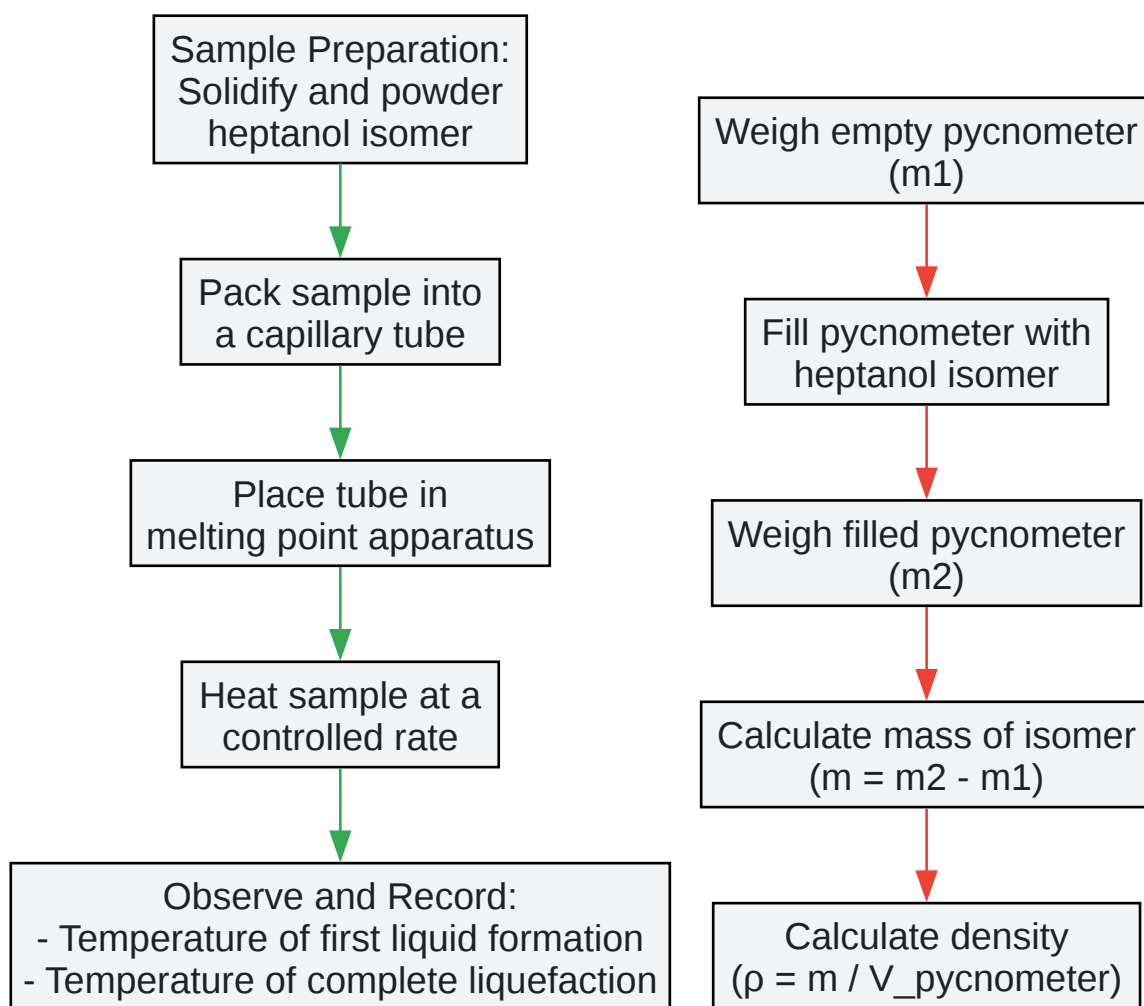
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for determining the boiling point is through distillation.

Methodology: Simple Distillation

- The heptanol isomer is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is monitored with a thermometer placed at the vapor outlet.
- The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point.





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